

Technical Synthesis Guide: 2-(2-Fluoro-4-nitrophenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(2-Fluoro-4-nitrophenoxy)acetohydrazide

CAS No.: 1339073-38-9

Cat. No.: B1442865

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Executive Summary

This technical guide details the optimized synthesis of **2-(2-Fluoro-4-nitrophenoxy)acetohydrazide**, a critical pharmacophore intermediate used in the development of antimicrobial and anticancer agents (specifically fluoroquinolone hybrids and Schiff base derivatives).

The protocol employs a convergent two-step pathway: Williamson ether synthesis followed by nucleophilic acyl substitution (hydrazinolysis). This guide prioritizes high-purity isolation without column chromatography, utilizing solubility differentials for purification.

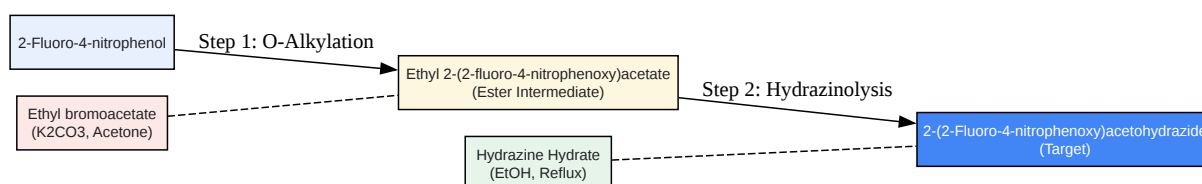
Retrosynthetic Analysis & Strategy

The target molecule is disassembled into two commercially available precursors: 2-Fluoro-4-nitrophenol and Ethyl bromoacetate.

Strategic Considerations:

- **Regioselectivity:** The phenolic hydroxyl group is significantly more acidic () than aromatic protons, ensuring exclusive O-alkylation over C-alkylation in the presence of a weak base ().
- **Fluorine Effect:** The ortho-fluorine atom exerts an inductive withdrawing effect, slightly increasing the acidity of the phenol but also introducing steric considerations during the nucleophilic attack.
- **Hydrazinolysis Control:** A high molar excess of hydrazine is required to prevent the formation of the symmetrical bis-hydrazide dimer.

Reaction Scheme (DOT Visualization)



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Figure 1: Two-step synthetic pathway from substituted phenol to acetohydrazide.

Experimental Protocol

Step 1: Synthesis of Ethyl 2-(2-fluoro-4-nitrophenoxy)acetate

Objective: O-Alkylation of the phenol. Mechanism:

Nucleophilic Substitution.

Reagents & Stoichiometry

Reagent	MW (g/mol)	Equiv.	Role
2-Fluoro-4-nitrophenol	157.10	1.0	Substrate
Ethyl bromoacetate	167.00	1.2	Electrophile
Potassium Carbonate ()	138.21	2.0	Base (Anhydrous)
Acetone	-	-	Solvent (Dry)

Procedure:

- Activation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-Fluoro-4-nitrophenol (10 mmol) in anhydrous acetone (30 mL). Add anhydrous (20 mmol).
- Reflux 1: Stir the suspension at reflux (C) for 30 minutes. Rationale: This ensures deprotonation of the phenol to the phenoxide ion.
- Addition: Cool slightly and add Ethyl bromoacetate (12 mmol) dropwise.
- Reaction: Return to reflux and stir for 6–8 hours.
 - Monitoring: Check TLC (Mobile phase: Hexane/Ethyl Acetate 7:3). The starting phenol spot should disappear.
- Workup:
 - Filter the hot reaction mixture to remove inorganic salts (and excess).
 - Evaporate the acetone filtrate under reduced pressure.

- The residue is usually a solid or oil. Wash with cold water to remove trace salts.
Recrystallize from ethanol if necessary, though the crude is often sufficient for Step 2.

Step 2: Synthesis of 2-(2-Fluoro-4-nitrophenoxy)acetohydrazide

Objective: Conversion of ester to hydrazide. Mechanism: Nucleophilic Acyl Substitution.

Reagents & Stoichiometry

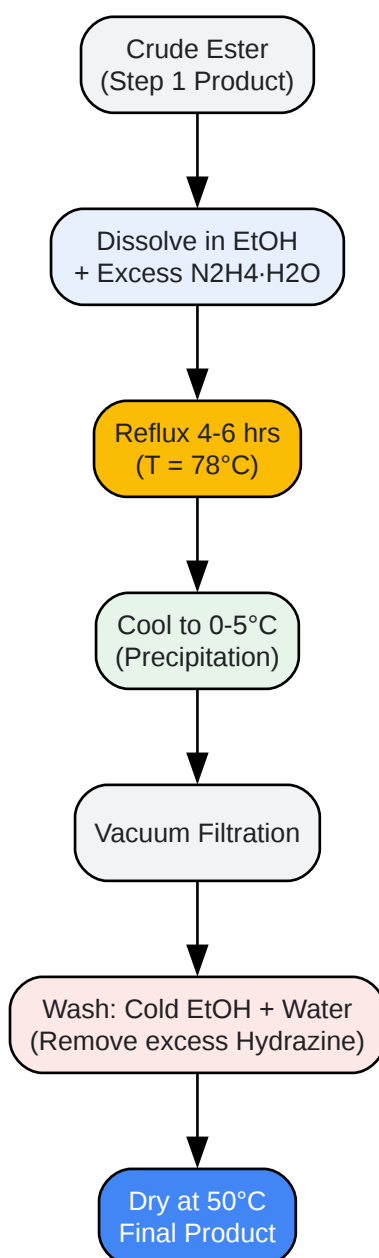
Reagent	MW (g/mol)	Equiv.	Role
Intermediate Ester	~243.19	1.0	Substrate
Hydrazine Hydrate (80% or 99%)	50.06	3.0 - 4.0	Nucleophile
Absolute Ethanol	-	-	Solvent

Procedure:

- Dissolution: Dissolve the ester (from Step 1) in absolute ethanol (20 mL per gram of ester).
- Addition: Add Hydrazine Hydrate dropwise at room temperature.
 - Critical Control Point: Use at least 3 equivalents of hydrazine.[1] Low concentrations favor the formation of the dimer (bis-hydrazide), which is an insoluble byproduct.
- Reflux: Heat the mixture to reflux (C) for 4–6 hours.
 - Observation: A precipitate often begins to form during the reaction or upon cooling.
- Precipitation: Cool the reaction mixture to room temperature, then place in an ice bath for 30 minutes to maximize yield.
- Isolation: Filter the solid product under vacuum.
- Purification: Wash the filter cake with:

- Cold ethanol (2
5 mL)
- Cold water (2
10 mL) to remove excess hydrazine.
- Recrystallize from Ethanol/Water (2:1) if high purity is required for biological assays.

Workflow Visualization (DOT)



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Figure 2: Process flow for the hydrazinolysis step.

Characterization & Validation

To validate the structure, the following spectroscopic signatures must be confirmed:

- IR Spectroscopy (

):

- 3200–3350:

and

stretching (Hydrazide doublet).

- 1660–1690:

stretching (Amide I).

- 1340 & 1520:

stretching (symmetric/asymmetric).

- NMR (DMSO-

,

ppm):

- 9.3–9.5 (s, 1H):

(Exchangeable with

).

- 4.6–4.8 (s, 2H):

.

- 4.2–4.4 (s, 2H):

(Broad, exchangeable).

- 7.2–8.1 (m, 3H): Aromatic protons (Splitting pattern affected by F-coupling).

Safety & Compliance (HSE)

- Hydrazine Hydrate: Highly toxic, potential carcinogen, and corrosive. Handle only in a fume hood. Neutralize waste streams with dilute hypochlorite solution before disposal.
- Nitro Compounds: Potentially explosive if heated to dryness under pressure. Avoid distilling the final product; rely on crystallization.
- Skin Contact: 2-Fluoro-4-nitrophenol is a skin irritant and stains tissue yellow. Double-gloving (Nitrile) is recommended.

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